

Preliminary Investigation of Butylamine Hydrobromide: Technical Guide

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Compound of Interest

Compound Name: *Butylamine hydrobromide*

CAS No.: *15567-09-6*

Cat. No.: *B1280914*

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Executive Summary

n-Butylammonium Bromide (BABr) (CAS: 15567-09-6), also known as **butylamine hydrobromide**, has evolved from a standard organic intermediate into a critical "dimensional engineer" for next-generation photovoltaics.^{[1][2]} While traditionally utilized as a precursor in pharmaceutical synthesis and agrochemistry, its primary high-value application currently lies in perovskite solar cells (PSCs) and light-emitting diodes (PeLEDs).

In these optoelectronic systems, BABr serves as a bulky organic cation spacer.^{[3][4][5][6]} It effectively slices three-dimensional (3D) perovskite lattices into two-dimensional (2D) Ruddlesden-Popper phases. This transition passivates surface defects, enhances moisture stability, and reduces non-radiative recombination—a mandatory step for achieving solar efficiencies exceeding 25%.

This guide provides a rigorous technical examination of BABr, detailing its physicochemical profile, synthesis protocols, and its mechanistic role in stabilizing perovskite optoelectronics.

Part 1: Physicochemical Profile & Safety

Before integrating BABr into sensitive electronic devices, its fundamental properties must be verified to ensure batch-to-batch consistency.

Table 1: Critical Physicochemical Properties

Property	Specification	Relevance to Application
Formula		Stoichiometry for perovskite lattice calculations.
Molecular Weight	154.05 g/mol	Essential for molarity calculations in precursor solutions.
Appearance	White crystalline powder	Discoloration (yellowing) indicates oxidation or free amine impurities.
Melting Point	205–208 °C	High thermal stability allows for annealing during device fabrication.
Solubility	High: Water, Ethanol, DMF Low: Toluene, Chlorobenzene	Soluble in polar solvents used for spin-coating; insoluble in anti-solvents.
Hygroscopicity	Moderate	Must be stored in a desiccator/glovebox to prevent weight errors during dosing.

Safety & Handling (Self-Validating Protocol)

- Hazard: Causes skin irritation and serious eye irritation.
- Validation: Upon opening a container, if a "fishy" odor is detected, the salt has hydrolyzed or degraded back to free n-butylamine. Reject the batch for optoelectronic use, as free amines degrade perovskite films.

Part 2: Synthesis & Purification Protocol

For optoelectronic applications, commercial purity (98%) is often insufficient due to trace metallic or halide impurities that act as recombination centers. The following protocol yields "device-grade" BAb ($>99.5\%$).

Synthesis Workflow

Objective: React n-butylamine with hydrobromic acid to form the salt, followed by rigorous purification.

Reagents:

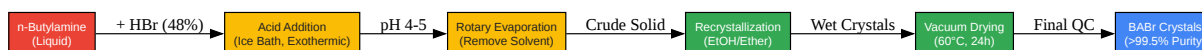
- n-Butylamine (99.5%, redistilled)
- Hydrobromic acid (48 wt% in water, ACS reagent)
- Solvents: Ethanol (absolute), Diethyl Ether (anhydrous)

Step-by-Step Methodology:

- Temperature Control: Place a round-bottom flask containing n-butylamine (0.1 mol) in an ice bath (0°C).
 - Causality: The acid-base reaction is highly exothermic. Uncontrolled heat can lead to oxidation of the amine, introducing yellow impurities.
- Acid Addition: Add HBr (0.1 mol) dropwise under constant magnetic stirring.
 - Endpoint Validation: Monitor pH. Stop addition when pH reaches $\sim 4-5$. Excess acid is preferred over excess amine, as HBr is easier to remove during evaporation.
- Solvent Removal: Rotary evaporate the solution at 60°C under reduced pressure until a white precipitate forms.
- Recrystallization (The Critical Step):
 - Dissolve the crude solid in a minimum amount of boiling absolute ethanol.
 - Allow to cool slightly, then slowly add cold diethyl ether until turbidity is observed.

- Place in a freezer (-20°C) for 12 hours to maximize crystal yield.
- Washing & Drying: Filter crystals and wash 3x with cold diethyl ether. Dry in a vacuum oven at 60°C for 24 hours.

Visualization: Synthesis Logic



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Caption: Workflow for synthesizing device-grade BABr. The recrystallization step is non-negotiable for removing metallic impurities.

Part 3: Core Application – Perovskite Dimensional Engineering

The most transformative application of BABr is in the passivation of Perovskite Solar Cells (PSCs).

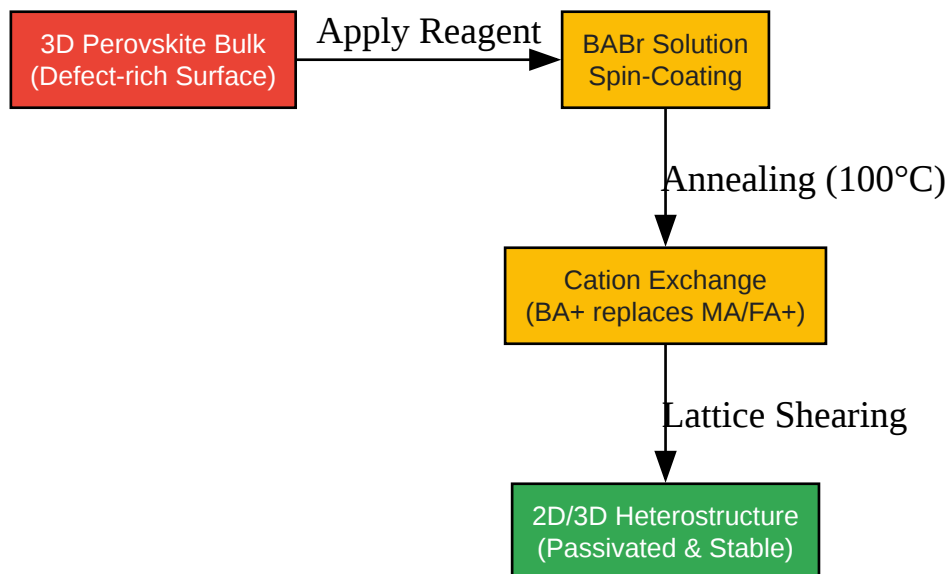
The Mechanism: 3D to 2D Transition

Standard 3D perovskites (e.g.,

) suffer from surface defects (halide vacancies) that trap charge carriers and trigger degradation by moisture.

- The BABr Role: When BABr is applied to the surface of a 3D perovskite, the bulky butylammonium () cation cannot fit into the 3D lattice.
- The Result: It shears the lattice, forming a thin 2D perovskite layer (Ruddlesden-Popper phase,) on top. This 2D layer acts as a "cap" that seals the underlying 3D material from moisture and passivates electronic traps.

Visualization: Surface Passivation Pathway



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Caption: Mechanism of BABr-induced surface passivation, converting surface defects into a stable 2D capping layer.

Device Fabrication Protocol (Surface Treatment)

Context: This protocol assumes a pre-deposited 3D perovskite film (e.g.,

).

- Solution Prep: Dissolve BABr in Isopropanol (IPA) at a concentration of 1–2 mg/mL.
 - Causality: IPA is an orthogonal solvent; it dissolves BABr but does not dissolve the underlying perovskite lead-halide film.
- Dynamic Spin Coating:
 - Set spinner to 4000 rpm.
 - Dispense 50 μ L of BABr/IPA solution onto the spinning perovskite substrate.

- Validation: The film should not change color immediately. If it turns yellow instantly, the concentration is too high, degrading the bulk.
- Thermal Annealing: Anneal the substrate at 100°C for 10 minutes.
 - Mechanism:[7][8] Heat provides the activation energy for the cations to intercalate and reorganize the surface into the 2D layered structure.
- Characterization Check:
 - PL (Photoluminescence): Expect an increase in PL intensity and lifetime (indicating reduced defects).
 - Contact Angle: The surface should become more hydrophobic (contact angle >70°) due to the alkyl chains of the butylammonium.

Part 4: Secondary Applications (Pharmaceutical & Industrial)

While less demanding on purity than optoelectronics, these applications rely on the reactivity of the butylamine moiety.

- Drug Synthesis Intermediate:
 - BABr serves as a stable, solid source of butylamine for nucleophilic substitution reactions. It is used in the synthesis of sulfonamide derivatives (diuretics/antibiotics) where precise stoichiometric control of the amine is required.
- Phase Transfer Catalysis (Precursor):
 - While Tetrabutylammonium bromide (TBAB) is the standard phase transfer catalyst, BABr is often used as a precursor to synthesize mixed-cation surfactants or as a structure-directing agent in zeolite synthesis.

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